

The Versatile Building Block: 3-(Trifluoromethylthio)phenol in Organic Synthesis

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Compound of Interest

Compound Name: 3-(Trifluoromethylthio)phenol

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Shanghai, China – December 30, 2025 – **3-(Trifluoromethylthio)phenol** is a versatile aromatic building block increasingly utilized by researchers, scientists, and drug development professionals in the synthesis of complex organic molecules. Its unique trifluoromethylthio (-SCF₃) group imparts desirable physicochemical properties, such as high lipophilicity and metabolic stability, to target compounds, making it a valuable synthon in the development of novel pharmaceuticals and agrochemicals. This application note provides an overview of its use in key organic transformations and detailed protocols for its application.

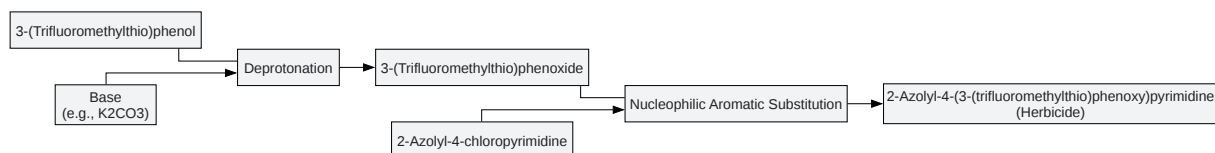
The trifluoromethylthio group is a potent electron-withdrawing moiety that can significantly influence the biological activity and pharmacokinetic profile of a molecule. As a result, **3-(trifluoromethylthio)phenol** serves as a crucial starting material for introducing this functional group into a variety of molecular scaffolds. Key applications include its use in the synthesis of herbicides and as a precursor for various ether and ester derivatives with potential pharmacological activity.

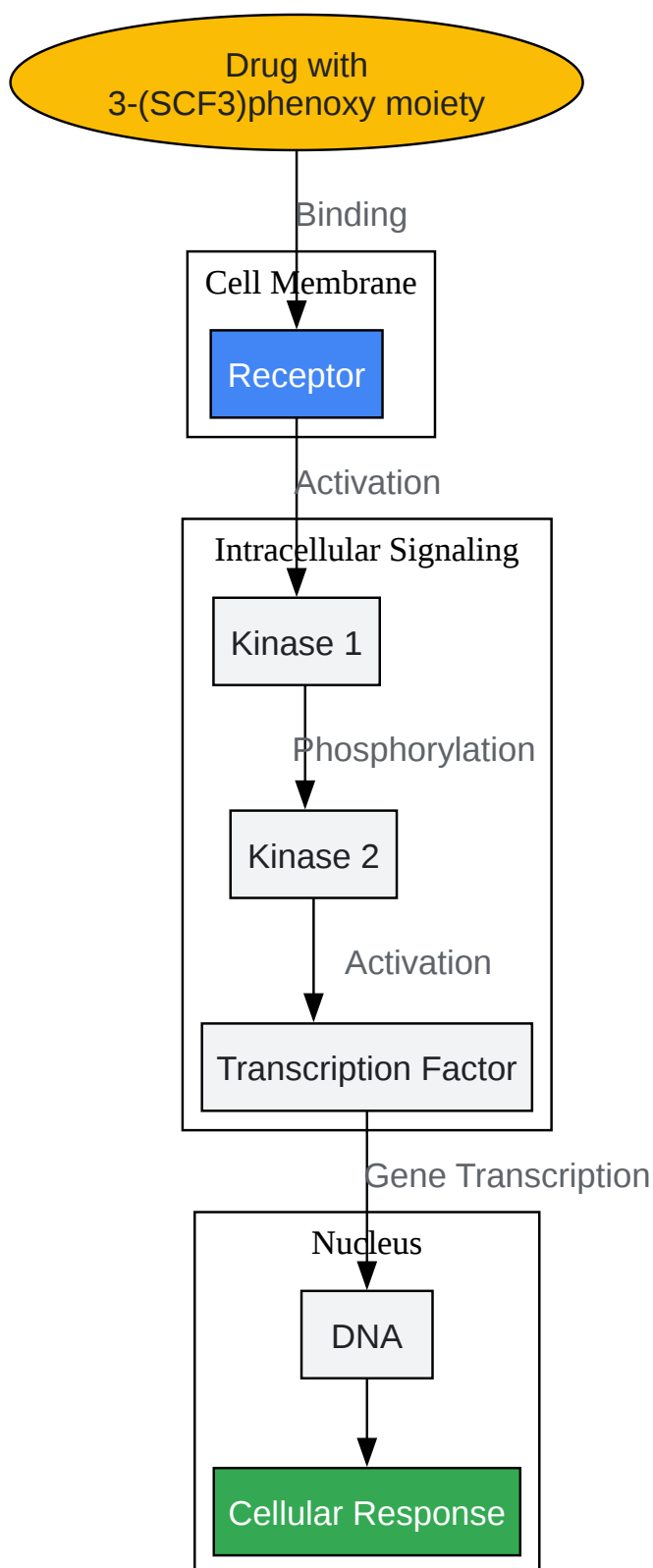
Application in Herbicide Synthesis

3-(Trifluoromethylthio)phenol is a key reactant in the preparation of 2-azolyl-4-phenoxy pyrimidines, a class of highly active herbicides that function by inhibiting carotenoid biosynthesis.^[1] The synthesis involves a nucleophilic aromatic substitution reaction where the

phenoxide of **3-(trifluoromethylthio)phenol** displaces a suitable leaving group on a pyrimidine ring.

Workflow for Herbicide Synthesis





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References

- 1. mdpi.com [mdpi.com]
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